

# 4-Bromo-2-methylaniline molecular weight and formula

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## Compound of Interest

Compound Name: 4-Bromo-2-methylaniline

Cat. No.: B145978

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## An In-depth Technical Guide to 4-Bromo-2-methylaniline

This technical guide provides a comprehensive overview of **4-Bromo-2-methylaniline** (CAS 583-75-5), a key chemical intermediate in various synthetic processes. It is intended for researchers, scientists, and professionals in drug development and chemical research. This document details the compound's fundamental properties, a detailed experimental protocol for its synthesis, and a visual representation of the synthetic pathway.

## Core Properties of 4-Bromo-2-methylaniline

**4-Bromo-2-methylaniline**, also known as 2-Amino-5-bromotoluene or 4-Bromo-o-toluidine, is a substituted aniline that serves as a versatile building block in organic synthesis.<sup>[1]</sup> It typically appears as a white to light yellow crystalline powder.<sup>[2]</sup> The compound is sparingly soluble in water but shows good solubility in organic solvents like ethanol and acetone.<sup>[2]</sup>

## Quantitative Data Summary

The fundamental molecular properties of **4-Bromo-2-methylaniline** are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> BrN	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
BrC <sub>6</sub> H <sub>3</sub> (CH <sub>3</sub> )NH <sub>2</sub>	<a href="#">[4]</a> <a href="#">[5]</a>	
Molecular Weight	186.05 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
186.04912 g/mol	<a href="#">[2]</a>	
CAS Number	583-75-5	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White to light yellow crystalline powder	<a href="#">[2]</a>
Melting Point	57-61 °C	<a href="#">[5]</a>
Boiling Point	240-257 °C	<a href="#">[2]</a>

## Applications in Research and Development

**4-Bromo-2-methylaniline** is a crucial intermediate in the synthesis of pharmaceuticals and agrochemicals.[\[1\]](#)[\[2\]](#) Its reactive amine and bromo functional groups allow for a variety of chemical transformations, including nucleophilic substitution, electrophilic aromatic substitution, and coupling reactions.[\[2\]](#)[\[6\]](#) These properties make it an important starting material for creating more complex molecules with potential biological activities.[\[1\]](#)

## Experimental Protocol: Synthesis of 4-Bromo-2-methylaniline

The following is a detailed three-step protocol for the synthesis of **4-Bromo-2-methylaniline**, based on a patented production process.[\[7\]](#) This process involves the protection of the amine group, followed by bromination and subsequent deprotection.

### Step 1: Acetylation (Amine Protection)

- Objective: To protect the amino group of 2-methylaniline to prevent side reactions during bromination.
- Procedure:

- React 2-methylaniline with an acetylating agent (e.g., acetic anhydride) to form N-(2-methylphenyl)acetamide.
- This reaction is typically carried out in a suitable solvent.
- The product, white needle-like crystals of N-(2-methylphenyl)acetamide, is then isolated.

## Step 2: Bromination

- Objective: To introduce a bromine atom at the para-position of the N-(2-methylphenyl)acetamide.
- Procedure:
  - The N-(2-methylphenyl)acetamide obtained from Step 1 is used as the raw material.
  - A bromination reaction is performed to yield N-(4-bromo-2-methylphenyl)acetamide.

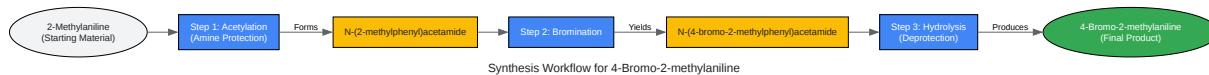
## Step 3: Hydrolysis (Deprotection)

- Objective: To remove the acetyl protecting group and obtain the final product, **4-Bromo-2-methylaniline**.
- Procedure:
  - The N-(4-bromo-2-methylphenyl)acetamide from Step 2 is subjected to a hydrolysis reaction.
  - In a beaker, combine the N-(4-bromo-2-methylphenyl)acetamide with 30mL of concentrated hydrochloric acid and 50mL of freshly distilled dioxane.<sup>[7]</sup>
  - Reflux the mixture for 2 hours.<sup>[7]</sup>
  - After refluxing, neutralize the reaction solution with an ammoniacal liquor until the pH reaches 9.<sup>[7]</sup>
  - Leach the resulting white precipitate from the beaker.<sup>[7]</sup>
  - Allow the filtrate to stand for phase separation and retain the organic phase.<sup>[7]</sup>

- Wash the organic phase twice and dry it using anhydrous magnesium sulfate to yield **4-Bromo-2-methylaniline**.<sup>[7]</sup>

## Visualized Synthesis Workflow

The following diagram illustrates the logical flow of the synthesis process for **4-Bromo-2-methylaniline**.



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Caption: Synthesis Workflow for **4-Bromo-2-methylaniline**.

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